

Application Notes and Protocols for Studying Mitochondrial Membrane Potential with Venturicidin A

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Compound of Interest

Compound Name: *venturicidin*

Cat. No.: *B1172611*

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Introduction

Venturicidin A is a macrolide antibiotic produced by *Streptomyces* species that acts as a potent and specific inhibitor of F-type ATP synthase (also known as Complex V) in mitochondria.^[1] Its primary mechanism of action involves binding to the F₀ subunit of the ATP synthase complex, thereby blocking the translocation of protons across the inner mitochondrial membrane.^{[1][2]} This inhibition of proton flow disrupts the synthesis of ATP, leading to a dissipation of the mitochondrial membrane potential ($\Delta\Psi_m$). This property makes **venturicidin A** a valuable tool for studying mitochondrial function, bioenergetics, and the effects of ATP synthase inhibition on cellular processes. These application notes provide detailed protocols for utilizing **venturicidin A** to study mitochondrial membrane potential.

Data Presentation

Quantitative Data Summary

The inhibitory effect of **venturicidin A** on cell viability and its consequential impact on mitochondrial membrane potential have been quantified in various studies. The half-maximal inhibitory concentration (IC₅₀) is a key parameter to determine the effective concentration range for experimentation.

Table 1: IC50 Values of **Venturicidin A** in Various Parasites[3][4]

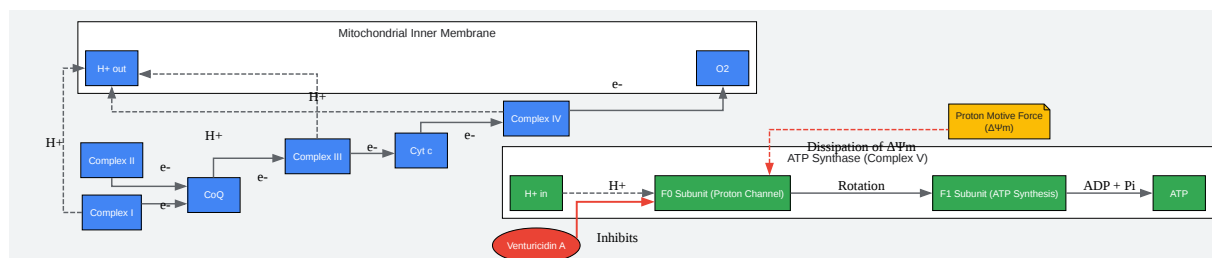
Organism/Cell Line	Life Stage	IC50 (nM)
Trypanosoma brucei brucei	Bloodstream Form	21.49
Trypanosoma brucei rhodesiense	Bloodstream Form	5
Trypanosoma evansi	Bloodstream Form	>1000
Leishmania donovani	Promastigote	250
Leishmania donovani	Amastigote (axenic)	500
Leishmania donovani	Amastigote (intracellular)	1000

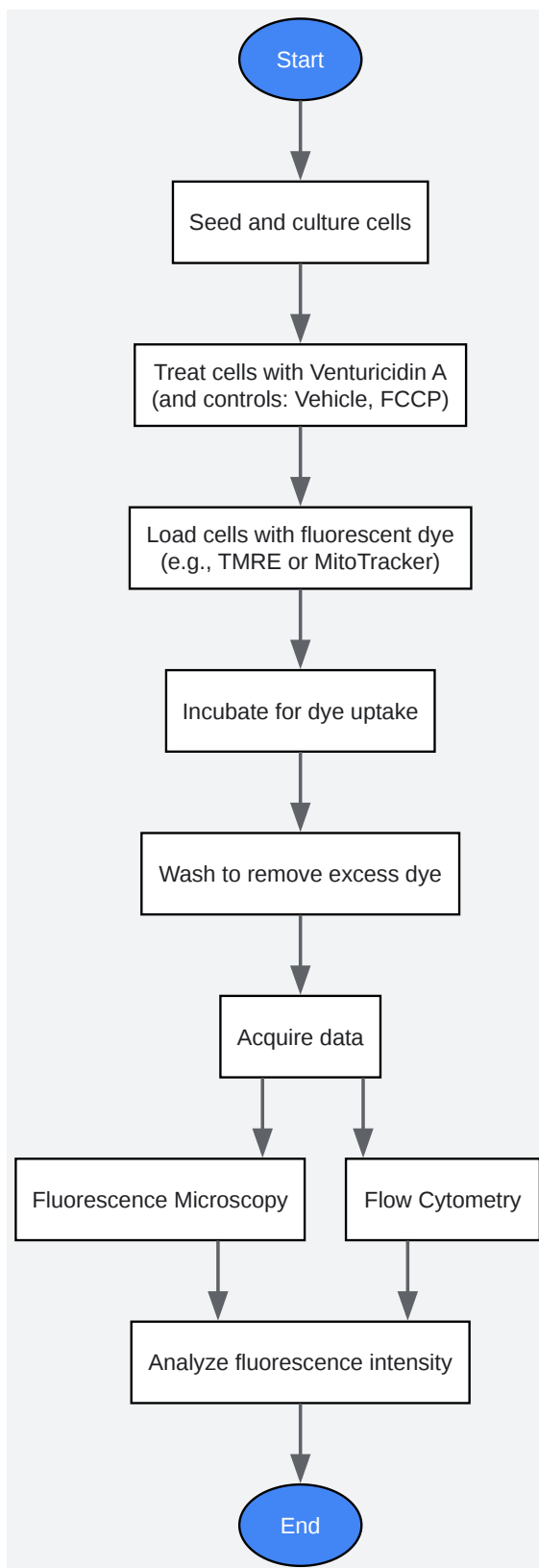
Table 2: Effect of **Venturicidin A** on Mitochondrial Membrane Potential in Trypanosoma brucei[3][4]

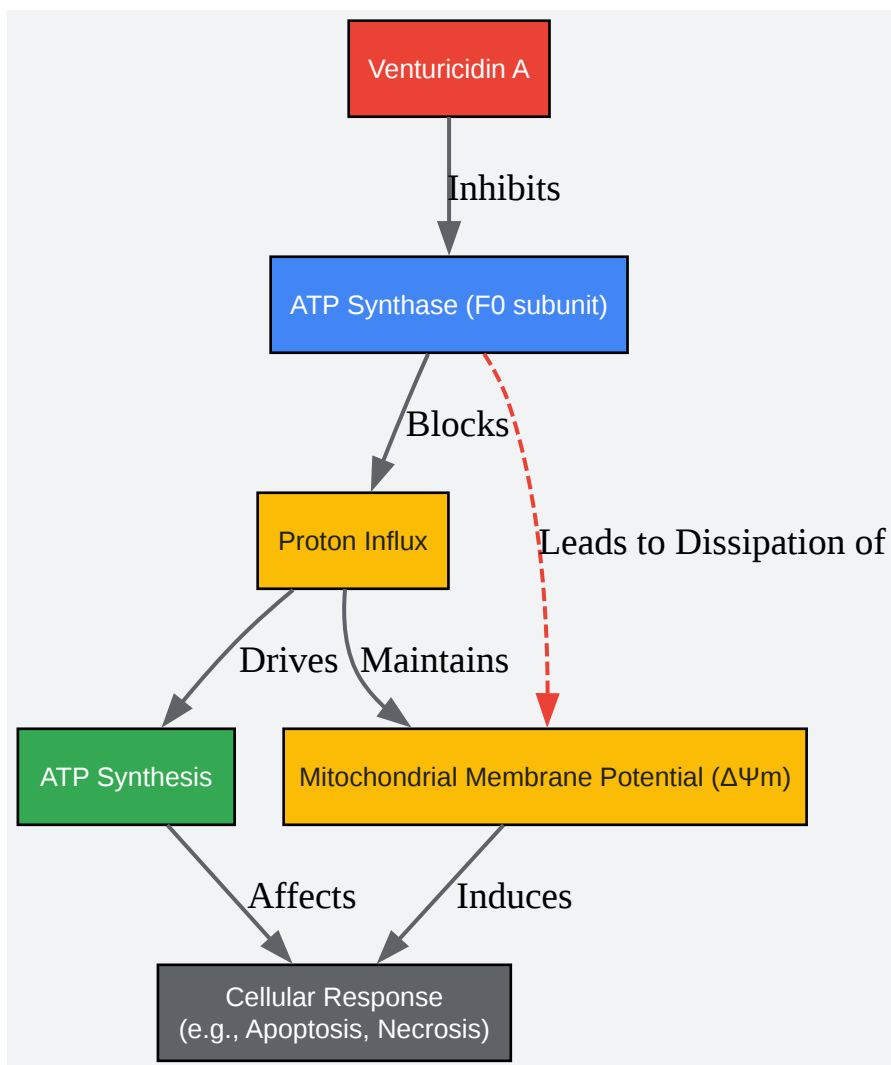
Treatment Concentration (relative to IC50)	Venturicidin A Concentration (nM)	Observation
1x	21.49	Loss of MitoTracker fluorescence signal, indicating collapse of mitochondrial membrane potential.
5x	107.45	Complete loss of MitoTracker fluorescence signal.
8x	171.92	Complete loss of MitoTracker fluorescence signal.

Mandatory Visualizations

Signaling and Experimental Workflow Diagrams







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References

- 1. An overview of ATP synthase, inhibitors, and their toxicity - PMC [pmc.ncbi.nlm.nih.gov]
- 2. benchchem.com [benchchem.com]
- 3. researchgate.net [researchgate.net]

- 4. Venturicidin A affects the mitochondrial membrane potential and induces kDNA loss in *Trypanosoma brucei* - PMC [pmc.ncbi.nlm.nih.gov]
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